

3-Thiopheneacetyl chloride molecular weight and formula

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Compound of Interest

Compound Name: 3-Thiopheneacetyl chloride

Cat. No.: B171876

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In-Depth Technical Guide: 3-Thiopheneacetyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information regarding the molecular properties of **3-Thiopheneacetyl chloride**, a key reagent in various synthetic pathways within drug discovery and materials science.

Molecular Identity and Properties

3-Thiopheneacetyl chloride is a derivative of thiophene, featuring an acetyl chloride group at the third position of the ring. This structure imparts specific reactivity, making it a valuable building block in organic synthesis.

The fundamental molecular characteristics of **3-Thiopheneacetyl chloride** are summarized in the table below. This data is crucial for stoichiometric calculations in reaction planning and for the characterization of synthesized compounds.

Property	Value
Molecular Formula	C6H5ClOS[1]
Molecular Weight	160.624 g/mol [1]
CAS Number	13781-65-2[1]

Experimental Protocols

Detailed experimental protocols involving **3-Thiopheneacetyl chloride** are highly dependent on the specific reaction. However, a general protocol for its use in an acylation reaction is provided as a representative example.

General Protocol for Acylation using **3-Thiopheneacetyl Chloride**:

- **Reagent Preparation:** The substrate to be acylated is dissolved in an appropriate anhydrous aprotic solvent (e.g., dichloromethane, tetrahydrofuran) under an inert atmosphere (e.g., nitrogen or argon).
- **Reaction Setup:** The reaction vessel is cooled to a suitable temperature, typically 0 °C, using an ice bath to control the exothermic reaction.
- **Addition of Base:** A non-nucleophilic base (e.g., triethylamine, pyridine) is added to the substrate solution to act as an acid scavenger.
- **Addition of 3-Thiopheneacetyl Chloride:** **3-Thiopheneacetyl chloride** is added dropwise to the reaction mixture. The rate of addition is carefully controlled to maintain the desired reaction temperature.
- **Reaction Monitoring:** The progress of the reaction is monitored by a suitable analytical technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up:** Upon completion, the reaction is quenched by the addition of water or a saturated aqueous solution of a mild acid or base. The organic layer is separated, washed with brine, dried over an anhydrous drying agent (e.g., sodium sulfate, magnesium sulfate), and filtered.

- Purification: The crude product is purified by a suitable method, such as column chromatography, crystallization, or distillation, to yield the pure acylated product.

Logical Relationship of Molecular Information

The following diagram illustrates the relationship between the compound's name, its structural formula, and its calculated molecular weight.

3-Thiopheneacetyl Chloride

has

Molecular Formula
C6H5ClOS

calculates to

Molecular Weight
160.624 g/mol

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Caption: Relationship between compound name, formula, and molecular weight.

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References

- 1. 3-Thiopheneacetyl chloride | lookchem [lookchem.com]
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